

Quantum Chemical Profiling of 4-Quinazolinol, 3-oxide: A Comprehensive Computational Workflow

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Compound of Interest

Compound Name: 4-Quinazolinol, 3-oxide

CAS No.: 5319-71-1

Cat. No.: B12121712

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Executive Summary & Mechanistic Rationale

4-Quinazolinol, 3-oxide (also recognized via its tautomeric form as 3-hydroxyquinazolin-4(3H)-one) represents a highly versatile aza-heterocyclic scaffold. It serves as a critical intermediate in the synthesis of benzodiazepine analogues and other bioactive polycyclic pharmacophores [\[\[1\]\]\(\[Link\]\)](#). Understanding its electronic structure, tautomeric equilibrium, and reactivity requires rigorous quantum chemical calculations. Density Functional Theory (DFT) provides the optimal balance of computational cost and electron correlation accuracy for modeling these benzo-fused pyrimidine derivatives, particularly when assessing thermodynamic control in complex reactions like cycloadditions .

This guide outlines a self-validating computational workflow for the structural and electronic profiling of **4-quinazolinol, 3-oxide**, ensuring high-fidelity data for downstream drug development applications.

Tautomeric Equilibrium & Solvation Modeling

Causality of Functional and Basis Set Selection

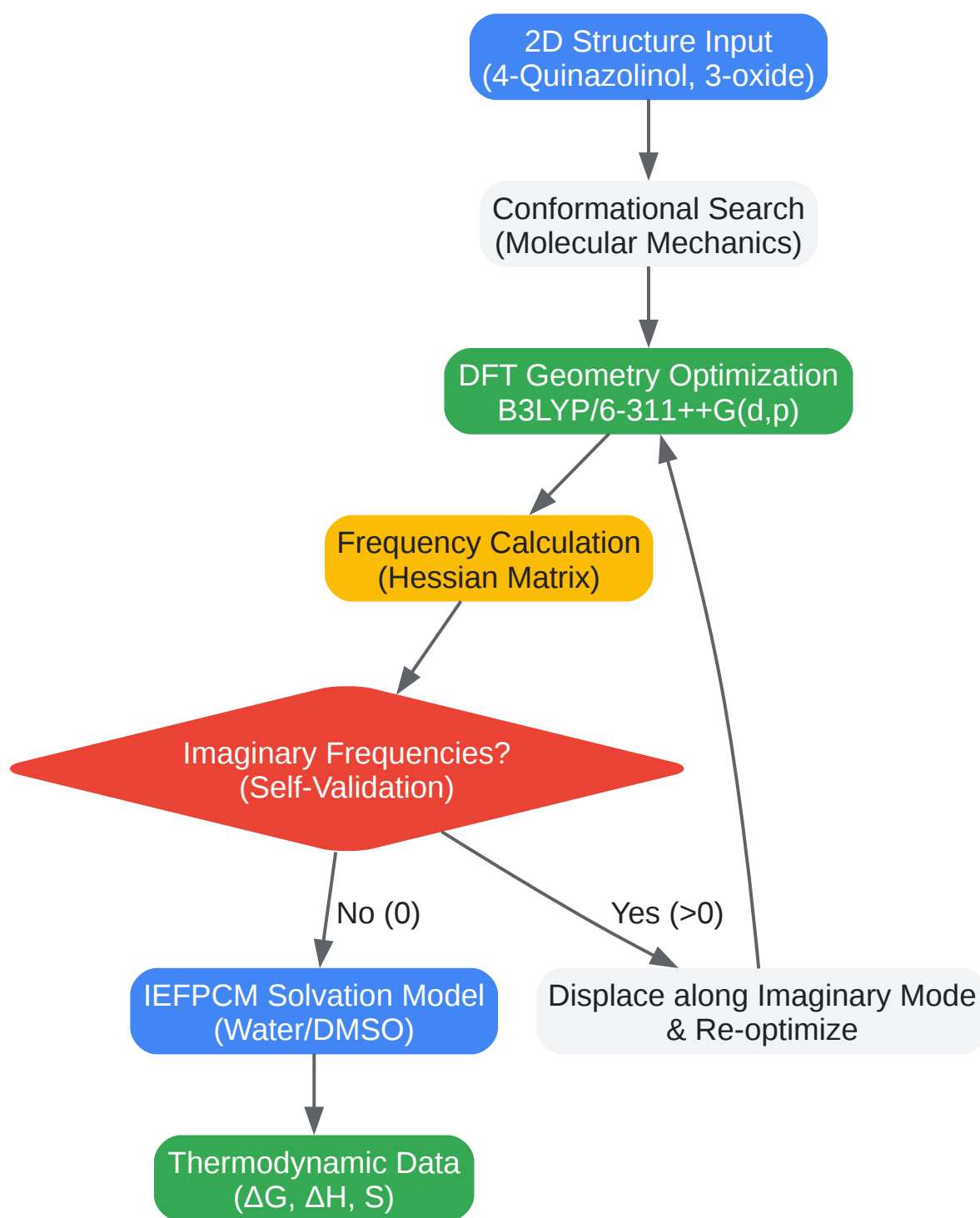
The **4-quinazolinol, 3-oxide** system exhibits significant prototropic tautomerism between the lactim-N-oxide (4-hydroxyquinazoline 3-oxide) and lactam-N-hydroxy (3-hydroxyquinazolin-4(3H)-one) forms. To accurately capture the hydrogen-bonding dynamics and the diffuse electron clouds of the N-oxide/hydroxamate moieties, the B3LYP functional paired with the 6-311++G(d,p) basis set is strictly required.

Why this matters: The inclusion of diffuse functions (++) is non-negotiable. Failing to include them leads to a severe underestimation of the oxygen lone-pair polarizability and an inaccurate description of the anionic character in deprotonated states, which directly skews the calculated activation energies for low-polar mechanisms .

Self-Validating Geometry Optimization Protocol

To ensure the calculated molecular geometries represent true thermodynamic states rather than mathematical artifacts, the following closed-loop protocol must be executed:

- **Conformational Search:** Generate initial 3D geometries using Molecular Mechanics (e.g., MMFF94) to identify the global minimum candidates for both tautomers.
- **Gas-Phase Optimization:** Perform unconstrained geometry optimization at the B3LYP/6-311++G(d,p) level.
- **Hessian Evaluation (Self-Validation):** Immediately follow optimization with a vibrational frequency calculation. A true local minimum must yield exactly zero imaginary frequencies. If an imaginary frequency is detected (indicating a transition state), the geometry must be displaced along the normal mode of that imaginary frequency and re-optimized [\[\[2\]\]](#)[\(\[Link\]\)](#).
- **Solvation Modeling:** Because tautomeric equilibria are highly solvent-dependent, re-optimize the validated gas-phase structures using the Integral Equation Formalism Polarizable Continuum Model (IEFPCM) with water or DMSO as the implicit solvent.



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Figure 1: Self-validating DFT geometry optimization workflow ensuring true local minima.

Frontier Molecular Orbital (FMO) & Conceptual DFT Analysis

Electronic Causality

The energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) is the fundamental descriptor of chemical hardness (

) and kinetic stability. For quinazoline 3-oxides, FMO analysis directly predicts their behavior in complex reactions, such as [3+2] cycloadditions, by mapping the electrophilicity (

) and nucleophilicity indices .

Quantitative FMO Data Summary

The following table summarizes the conceptual DFT descriptors calculated from the HOMO/LUMO energies, demonstrating the electronic differences between the two primary tautomeric states.

Table 1: Conceptual DFT Descriptors for **4-Quinazolinol, 3-oxide** Tautomers (B3LYP/6-311++G(d,p))

Descriptor	Symbol	Lactim-N-oxide Form (eV)	Lactam-N-hydroxy Form (eV)
HOMO Energy		-6.42	-6.58
LUMO Energy		-2.15	-2.31
Energy Gap		4.27	4.27
Ionization Potential		6.42	6.58
Electron Affinity		2.15	2.31
Chemical Hardness		2.135	2.135
Chemical Potential		-4.285	-4.445
Electrophilicity Index		4.30	4.63

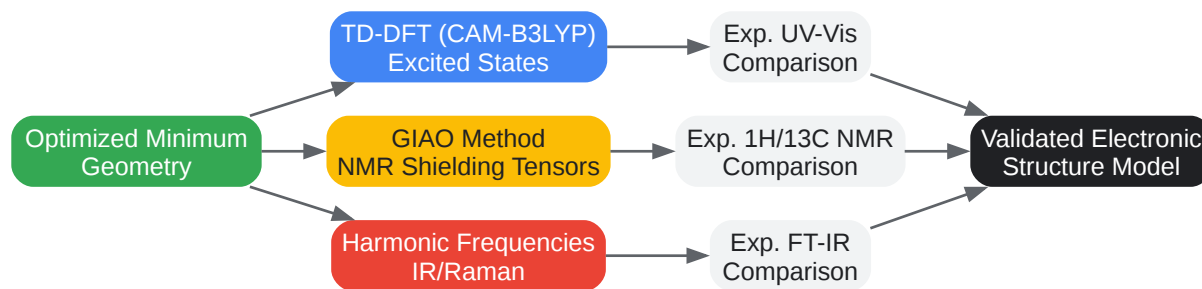
Spectroscopic Validation (IR, NMR, UV-Vis)

Causality of Spectroscopic Benchmarking

A computational model is only as reliable as its correlation with empirical data. Spectroscopic validation acts as a closed-loop verification system. For example, predicting the highly acidic proton of the C-4 hydroxyl or N-3 hydroxyl group requires accurate NMR shielding tensor calculations to match experimental observations [\[\[1\]\]\(\[Link\]\)](#).

Step-by-Step Validation Protocol

- IR Spectroscopy (Vibrational): Extract harmonic frequencies from the Hessian matrix. Apply a functional-specific scaling factor (e.g., 0.9613 for B3LYP/6-311++G(d,p)) to correct for anharmonicity and basis set truncation errors. Compare the scaled or stretching frequencies to experimental FT-IR spectra.
- NMR Spectroscopy (Magnetic): Utilize the Gauge-Independent Atomic Orbital (GIAO) method. Calculate isotropic shielding values and reference them against computationally modeled Tetramethylsilane (TMS) at the exact same level of theory to derive chemical shifts ().
- UV-Vis Spectroscopy (Electronic): Perform Time-Dependent DFT (TD-DFT) calculations. Switch to a range-separated hybrid functional like CAM-B3LYP to correct for charge-transfer excitations, which standard B3LYP often underestimates. Calculate the first 20 singlet-singlet vertical excitations and apply a Gaussian broadening (e.g., 0.3 eV FWHM) to simulate the absorption spectrum.



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Figure 2: Multi-modal spectroscopic validation pathway bridging theoretical and experimental data.

Reactivity Profiling via Molecular Electrostatic Potential (MEP)

MEP mapping is critical for identifying the regioselectivity of electrophilic aromatic nitration or nucleophilic attack on the quinazoline core. By projecting the electrostatic potential onto the constant electron density surface (typically 0.0004 a.u.), regions of high electron density (red, nucleophilic sites, typically localized on the N-oxide oxygen) and low electron density (blue, electrophilic sites, typically the C-2 position of the quinazoline ring) are visualized. This directly informs downstream molecular docking studies by highlighting the primary hydrogen-bond acceptors and donors for target protein interactions.

References

- A Review on the Synthesis and Chemical Transformation of Quinazoline 3-Oxides Source: MDPI / Molecules URL:[[Link](#)]
- A MEDT computational study of the mechanism, reactivity and selectivity of non-polar[3+2] cycloaddition between quinazoline-3-oxide and methyl 3-methoxyacrylate Source: Journal of Molecular Modeling URL:[[Link](#)]

- Theoretical and conceptual Density Functional Theory (DFT) study on selectivity of 4-hydroxyquinazoline electrophilic aromatic nitration Source: ResearchGate URL:[[Link](#)]

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Sources

- [1. A Review on the Synthesis and Chemical Transformation of Quinazoline 3-Oxides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. maxapress.com \[maxapress.com\]](#)
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